

Application Notes and Protocols for YU142670

Solution Preparation

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Compound of Interest

Compound Name: YU142670

Cat. No.: B1683525

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Introduction

YU142670 is a potent and selective inhibitor of the inositol 5-phosphatases OCRL1 (Oculocerebrorenal syndrome of Lowe) and INPP5B.^[1] By inhibiting these enzymes, **YU142670** leads to the cellular accumulation of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2), a key signaling lipid.^[1] This accumulation has been shown to impact various cellular processes, including actin cytoskeleton dynamics, membrane trafficking, and autophagy.^[1] These application notes provide a detailed standard operating procedure for the preparation of **YU142670** solutions for use in in vitro and in vivo research settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **YU142670** is provided in the table below.

Property	Value	Reference
Molecular Weight	203.22 g/mol	[1][2]
Appearance	White to light brown powder	[1][2]
Purity	≥98% (HPLC)	[1][2]
Solubility	2 mg/mL in DMSO (warmed)	[1][2]
Storage Temperature	2-8°C (solid)	[1][2]
CAS Number	133847-06-0	[1][2]

Biological Activity

YU142670 is a selective inhibitor of OCRL1 and INPP5B with the following reported IC50 values:

Target	IC50 (μM)	Substrate	Reference
OCRL1	0.71	PI(4,5)P2	[1]
INPP5B	0.53	PI(3,4,5)P3	[1]
INPP5B	1.78	PI(4,5)P2	[1]

Standard Operating Procedure for Solution Preparation

This protocol describes the preparation of a 10 mM stock solution of **YU142670** in Dimethyl Sulfoxide (DMSO) and its subsequent dilution to working concentrations.

Materials and Equipment

- **YU142670** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials

- Calibrated pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Water bath or heat block (optional, for warming)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

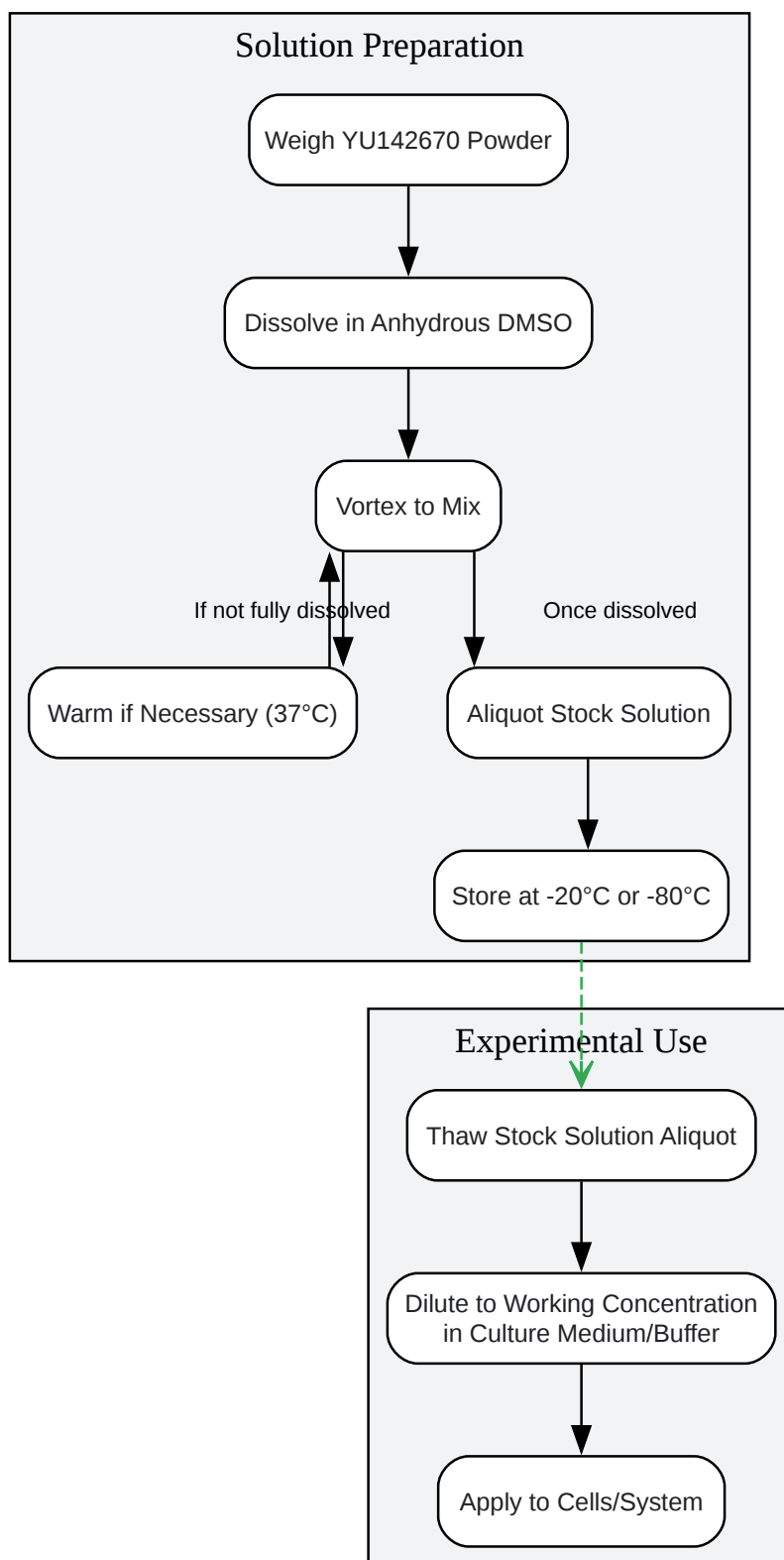
Protocol for 10 mM Stock Solution Preparation

- Calculate the required mass of **YU142670**:
 - To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = \text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 203.22 \text{ g/mol} = 2.0322 \text{ mg}$
 - Accurately weigh out approximately 2.03 mg of **YU142670** powder.
- Dissolution in DMSO:
 - Add the weighed **YU142670** powder to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution for 1-2 minutes to aid dissolution.
 - If the compound does not fully dissolve, warm the solution to 37°C for 5-10 minutes, with intermittent vortexing.^{[1][2]} Ensure the tube is tightly capped during warming.
- Storage of Stock Solution:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution aliquots at -20°C or -80°C for long-term storage. Under these conditions, the solution is expected to be stable for several months.

Protocol for Preparation of Working Solutions

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **YU142670** stock solution at room temperature.
- Dilution to Working Concentration:
 - Dilute the stock solution to the desired final concentration using an appropriate cell culture medium or buffer.
 - For example, to prepare 1 mL of a 100 μ M working solution, add 10 μ L of the 10 mM stock solution to 990 μ L of the desired medium or buffer.
 - Mix thoroughly by gentle pipetting or vortexing.
- Use and Storage of Working Solutions:
 - Use the freshly prepared working solution immediately for experiments.
 - It is recommended to not store diluted working solutions for extended periods.

Experimental Workflow for YU142670 Solution Preparation and Use

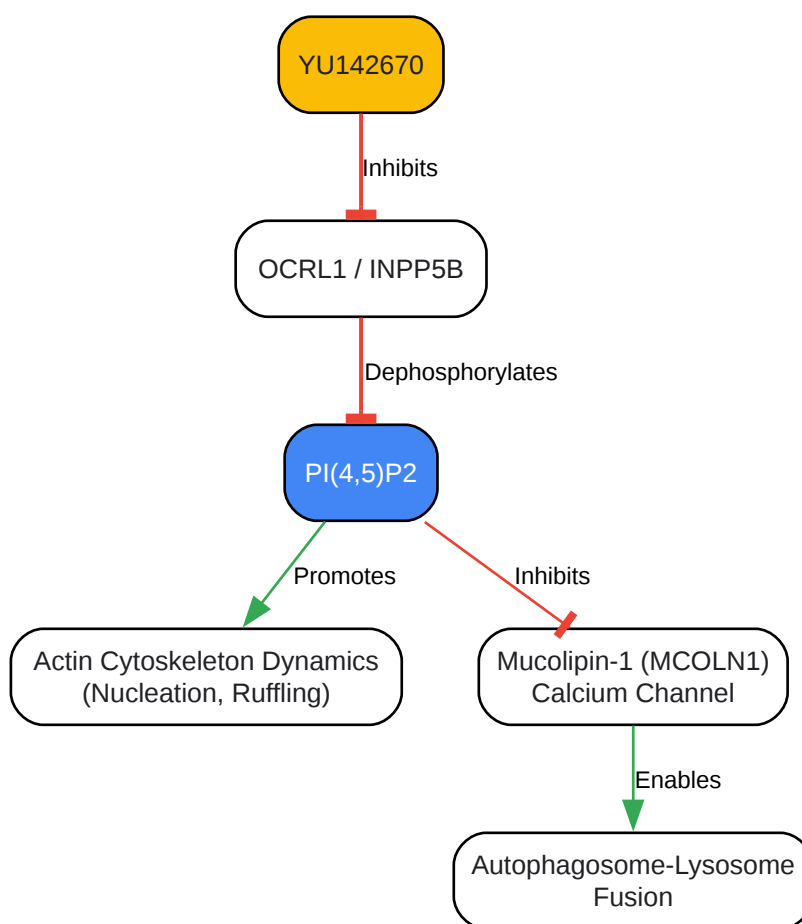


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Caption: Workflow for the preparation and application of **YU142670** solutions.

Signaling Pathway of YU142670 Action

YU142670 inhibits OCRL1 and INPP5B, leading to an increase in cellular PI(4,5)P2 levels. This has several downstream consequences, including alterations in the actin cytoskeleton and impaired autophagosome-lysosome fusion.



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Caption: Simplified signaling pathway showing the mechanism of action of **YU142670**.

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References

- 1. YU142670 = 98 HPLC 133847-06-0 [sigmaaldrich.com]
- 2. YU142670 \geq 98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
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